

Technical Guide: Synthesis of Ammonium Iodide (Azane;hydroiodide) from Hydroiodic Acid and Ammonia

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Compound of Interest

Compound Name: Azane;hydroiodide

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Abstract

This document provides a comprehensive technical overview of the synthesis of ammonium iodide (NH₄I), also referred to as **Azane;hydroiodide**, through the direct neutralization reaction of hydroiodic acid (HI) and ammonia (NH₃). This synthesis route is fundamental and relies on a classic acid-base reaction, yielding the salt and water. This guide details the reaction mechanism, a standard experimental protocol, quantitative data, and safety considerations. The information is intended to support laboratory-scale synthesis for research and development purposes.

Reaction Principle and Mechanism

The synthesis of ammonium iodide from hydroiodic acid and ammonia is a straightforward acid-base neutralization. Hydroiodic acid, a strong acid, donates a proton (H⁺) which is accepted by ammonia, a weak base, to form the ammonium cation (NH₄⁺) and the iodide anion (I⁻).^{[1][2]}

Molecular Equation: $\text{NH}_3(\text{aq}) + \text{HI}(\text{aq}) \rightarrow \text{NH}_4\text{I}(\text{aq})$ ^{[3][4]}

Net Ionic Equation: $\text{NH}_3(\text{aq}) + \text{H}^+(\text{aq}) \rightarrow \text{NH}_4^+(\text{aq})$ ^[1]

The iodide ion (I^-) is a spectator ion in this reaction.^[1] The reaction is exothermic and proceeds readily upon mixing the reactants.

Experimental Protocol

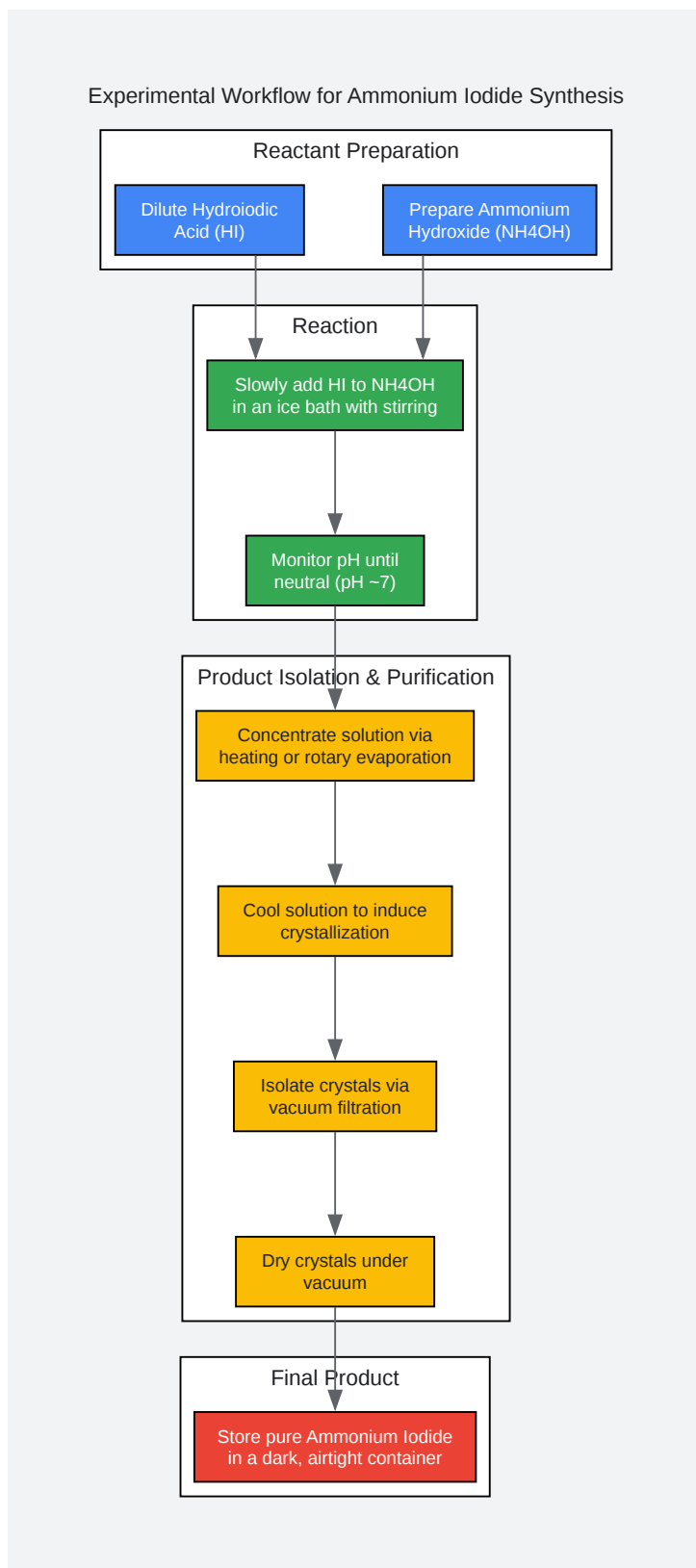
This section outlines a standard laboratory procedure for the synthesis of ammonium iodide. The primary objective is to neutralize hydroiodic acid with ammonia in a controlled manner to facilitate the crystallization of the product.

3.1 Materials and Reagents:

- Hydroiodic Acid (HI), e.g., 47-57% aqueous solution
- Ammonium Hydroxide (NH_4OH), e.g., 28-30% aqueous solution of NH_3
- Deionized Water
- Ice Bath
- Glass reaction vessel (e.g., Erlenmeyer flask or beaker)
- Magnetic stirrer and stir bar
- pH indicator paper or pH meter
- Rotary evaporator or heating mantle with distillation apparatus
- Büchner funnel and filter paper
- Vacuum flask

3.2 Synthesis Workflow

The general workflow for the synthesis is depicted below.



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Caption: Workflow diagram illustrating the synthesis of ammonium iodide.

3.3 Step-by-Step Procedure:

- **Preparation:** Place a calculated volume of ammonium hydroxide solution into the reaction vessel equipped with a magnetic stir bar. Place the vessel in an ice bath to manage the exothermic nature of the reaction.
- **Neutralization:** Slowly add the hydroiodic acid solution dropwise to the stirring ammonia solution. Monitor the pH of the reaction mixture periodically. Continue adding hydroiodic acid until the solution reaches a neutral pH (approximately 7).
- **Concentration:** Transfer the resulting ammonium iodide solution to a round-bottom flask. Concentrate the solution by removing water, either by gentle heating on a heating mantle or using a rotary evaporator under reduced pressure. This should be done until the solution is saturated or crystals begin to form.
- **Crystallization:** Allow the concentrated solution to cool slowly to room temperature, and then potentially in an ice bath, to maximize crystal formation. Ammonium iodide crystallizes from water in cubes.^[3]
- **Isolation:** Collect the precipitated crystals by vacuum filtration using a Büchner funnel.
- **Washing (Optional):** Wash the crystals with a small amount of ice-cold ethanol to remove any soluble impurities.
- **Drying:** Dry the purified crystals under vacuum to remove residual solvent.
- **Storage:** Ammonium iodide is sensitive to light and air, which can cause it to decompose and turn yellow or brown due to the formation of free iodine.^{[5][6]} Store the final product in a tightly sealed, dark container.

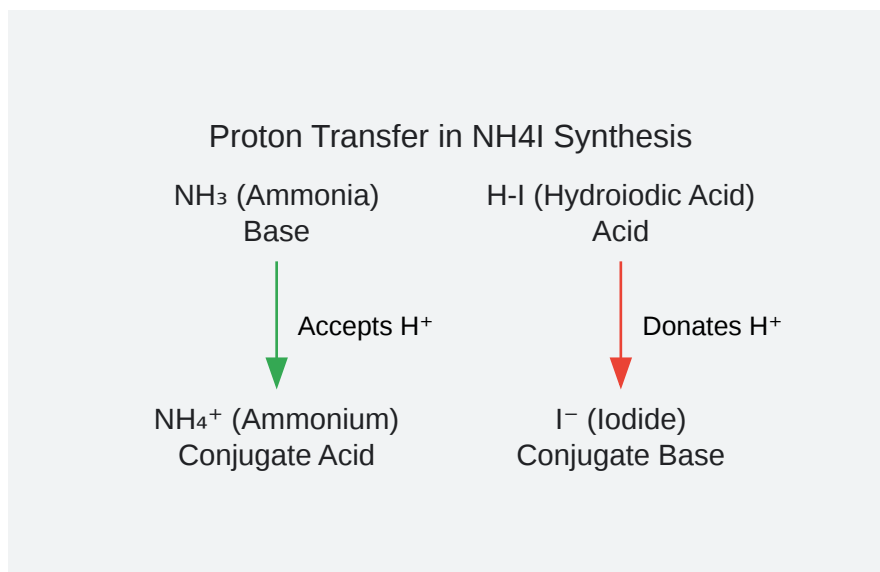
Quantitative Data and Physical Properties

The following table summarizes key quantitative data and physical properties for ammonium iodide.

Property	Value	Reference(s)
Chemical Formula	NH ₄ I	[3][5]
Molar Mass	144.94 g/mol	[3][5]
Appearance	White crystalline powder or colorless cubic crystals	[3]
Density	2.51 g/cm ³	[3][5]
Melting Point	551 °C (995 °F; 824 K), sublimes	[3][5]
Boiling Point	235 °C (455 °F; 508 K) in vacuum	[3][5]
Solubility in Water	155 g/100 mL (0 °C)172 g/100 mL (20 °C)250 g/100 mL (100 °C)	[3]
Solubility in Other Solvents	Soluble in ethanol, methanol, acetone, glycerol, and ammonia; slightly soluble in ether.	
pH of Solution	An aqueous solution is slightly acidic (0.1 M solution pH ≈ 4.6).	[7]

Logical Relationships

The core of this synthesis is the acid-base reaction, which can be visualized as a proton transfer.



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Caption: Proton transfer from hydroiodic acid to ammonia.

Safety and Handling

- Hydroiodic Acid (HI): A strong, corrosive acid. Causes severe skin burns and eye damage. Work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Ammonia (NH_3) / Ammonium Hydroxide (NH_4OH): Corrosive and toxic. Causes skin irritation and serious eye damage. The vapor is irritating to the respiratory system. Handle in a fume hood with appropriate PPE.
- Ammonium Iodide (NH_4I): Irritating to the eyes, respiratory system, and skin. As noted, it is light-sensitive and should be stored properly to prevent decomposition.
- Reaction: The neutralization reaction is exothermic and can generate heat. Slow, controlled addition of reactants and the use of an ice bath are recommended to prevent boiling and splashing.

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